

Essential Safety and Operational Guide for 2,6-Dichloro-3-cyanopyridine

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Compound of Interest

Compound Name: 2,6-Dichloro-3-cyanopyridine

Cat. No.: B1315141

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,6-Dichloro-3-cyanopyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling and management of this chemical in a laboratory setting. Adherence to these guidelines is critical for minimizing risks and ensuring a safe research environment.

Chemical Profile:

Property	Value
Chemical Name	2,6-Dichloro-3-cyanopyridine
CAS Number	40381-90-6
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂
Molecular Weight	173.00 g/mol [1]
Appearance	Solid
Hazards	Toxic if swallowed, in contact with skin, or if inhaled.[2] Causes serious eye damage and skin irritation.[1][2] May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,6-Dichloro-3-cyanopyridine**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, minimum 5 mil thickness). Double gloving is recommended for extended operations.[3]	Provides a barrier against skin contact. Breakthrough times can be short, so immediate replacement upon contamination is crucial.[3]
Eye/Face Protection	Chemical safety goggles with side shields or a face shield conforming to EN166 (EU) or NIOSH (US).[4][5]	Protects against splashes and airborne particles. Standard safety glasses are insufficient.[3]
Skin and Body Protection	A chemical-resistant lab coat, fully buttoned.[3] Consider fire/flammable resistant and impervious clothing for larger quantities.[4]	Prevents contamination of personal clothing and skin.
Respiratory Protection	All handling of solid and solutions must be conducted in a certified chemical fume hood.[3] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.[3]	Controls inhalation exposure to dust and vapors.

Step-by-Step Handling Procedures

Strict adherence to the following operational steps is crucial for minimizing exposure and ensuring safety.

2.1. Preparation:

- Ensure a certified chemical fume hood is operational.

- Verify that an eyewash station and safety shower are accessible and unobstructed.^{[5][6]}
- Designate a specific area within the fume hood for handling the compound.
- Assemble all necessary equipment (spatulas, glassware, etc.) and waste containers within the fume hood before starting.

2.2. Donning PPE:

- Put on a lab coat, ensuring it is fully buttoned.
- Wear chemical safety goggles and a face shield if there is a significant splash risk.
- Wash and dry hands thoroughly before donning inner gloves.
- Put on the outer pair of gloves.

2.3. Handling the Compound:

- Conduct all manipulations of **2,6-Dichloro-3-cyanopyridine** within the designated area of the chemical fume hood.
- Avoid the creation of dust.^[4]
- Use appropriate tools to handle the solid compound.
- If preparing a solution, slowly add the solid to the solvent to prevent splashing.

2.4. Post-Handling:

- Decontaminate any equipment used with an appropriate solvent.
- Dispose of all contaminated materials in the designated hazardous waste containers.
- Carefully remove outer gloves, followed by inner gloves, avoiding contact with the outer surface of the gloves.
- Wash hands thoroughly with soap and water.

Emergency Procedures

Immediate and appropriate responses to emergencies are critical.

Emergency Situation	Procedural Response
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7] Get medical attention.[5][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Get immediate medical attention.[7][8]
Inhalation	Move the person to fresh air.[9][10] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4][5] Call a poison center or doctor.[2]
Ingestion	Do NOT induce vomiting.[10] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4][10] Call a poison center or doctor immediately.[4]
Spill	Evacuate personnel from the area.[4][11] Wear appropriate PPE, including respiratory protection.[4] Avoid dust formation.[4][11] Sweep up the material and place it in a suitable, closed container for disposal.[11] Do not let the chemical enter drains.[5][11]

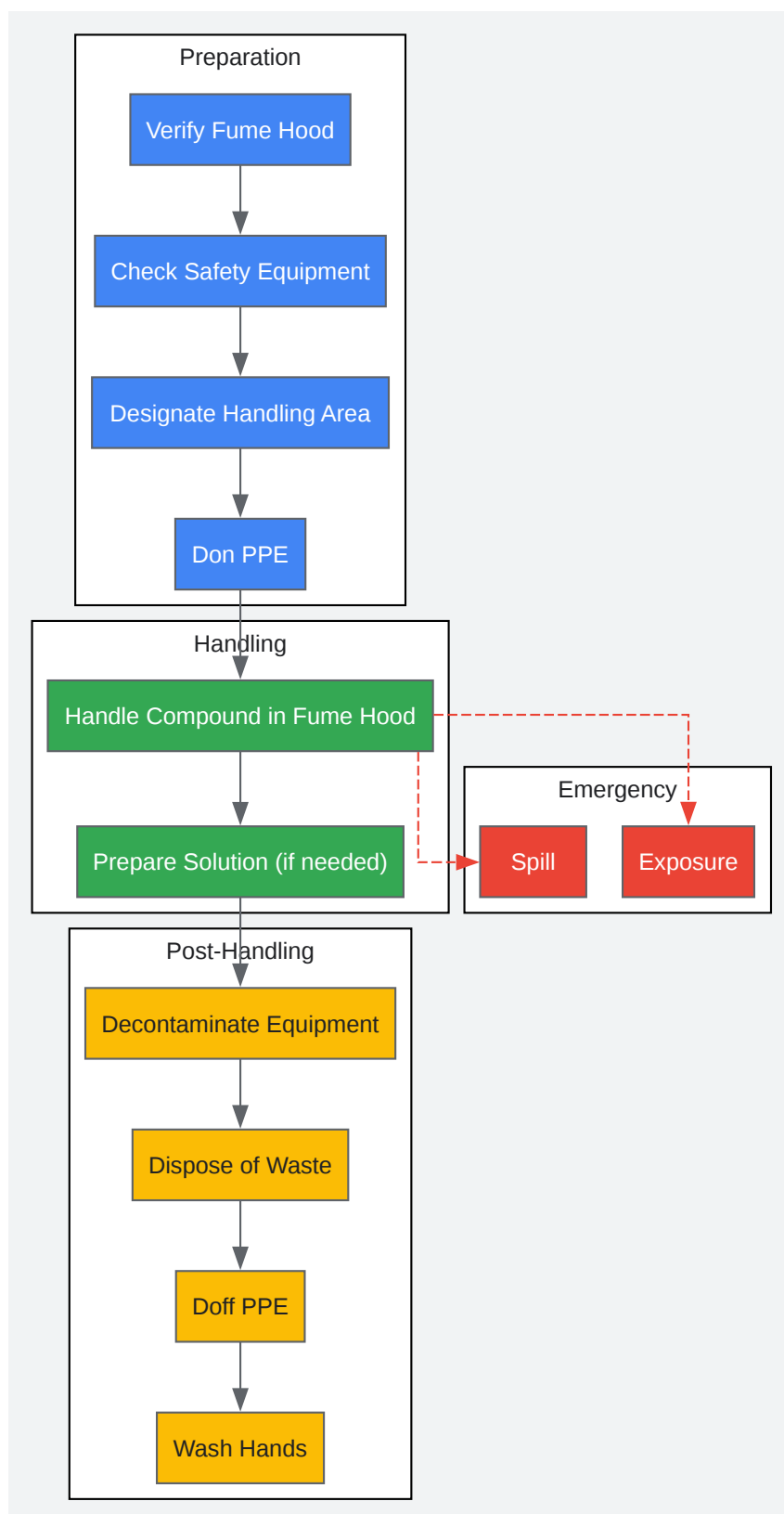
Disposal Plan

All waste containing **2,6-Dichloro-3-cyanopyridine** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Solid Waste: All contaminated solid materials (e.g., gloves, weighing paper, paper towels) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: All solutions containing **2,6-Dichloro-3-cyanopyridine** must be collected in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other solvent waste unless permitted by your institution's waste management guidelines.
- Container Disposal: Dispose of the original container as hazardous waste.[\[12\]](#)

Contact your institution's environmental health and safety department for specific guidance on waste stream labeling and pickup schedules.

Workflow for Handling **2,6-Dichloro-3-cyanopyridine**



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Caption: Workflow for the safe handling of **2,6-Dichloro-3-cyanopyridine**.

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